

Unveiling the Anthelmintic Potential of 16-Keto Aspergillimide: A Technical Guide

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Compound of Interest

Compound Name: 16-Keto aspergillimide

Cat. No.: B1246705

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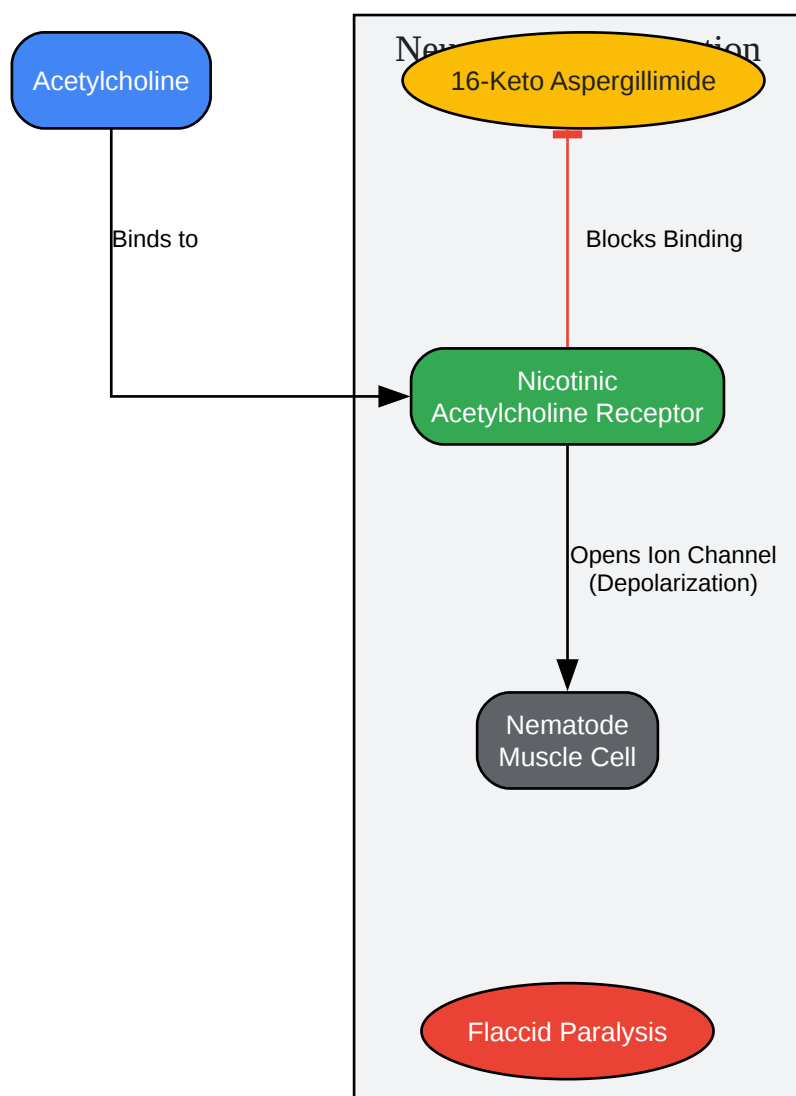
Introduction

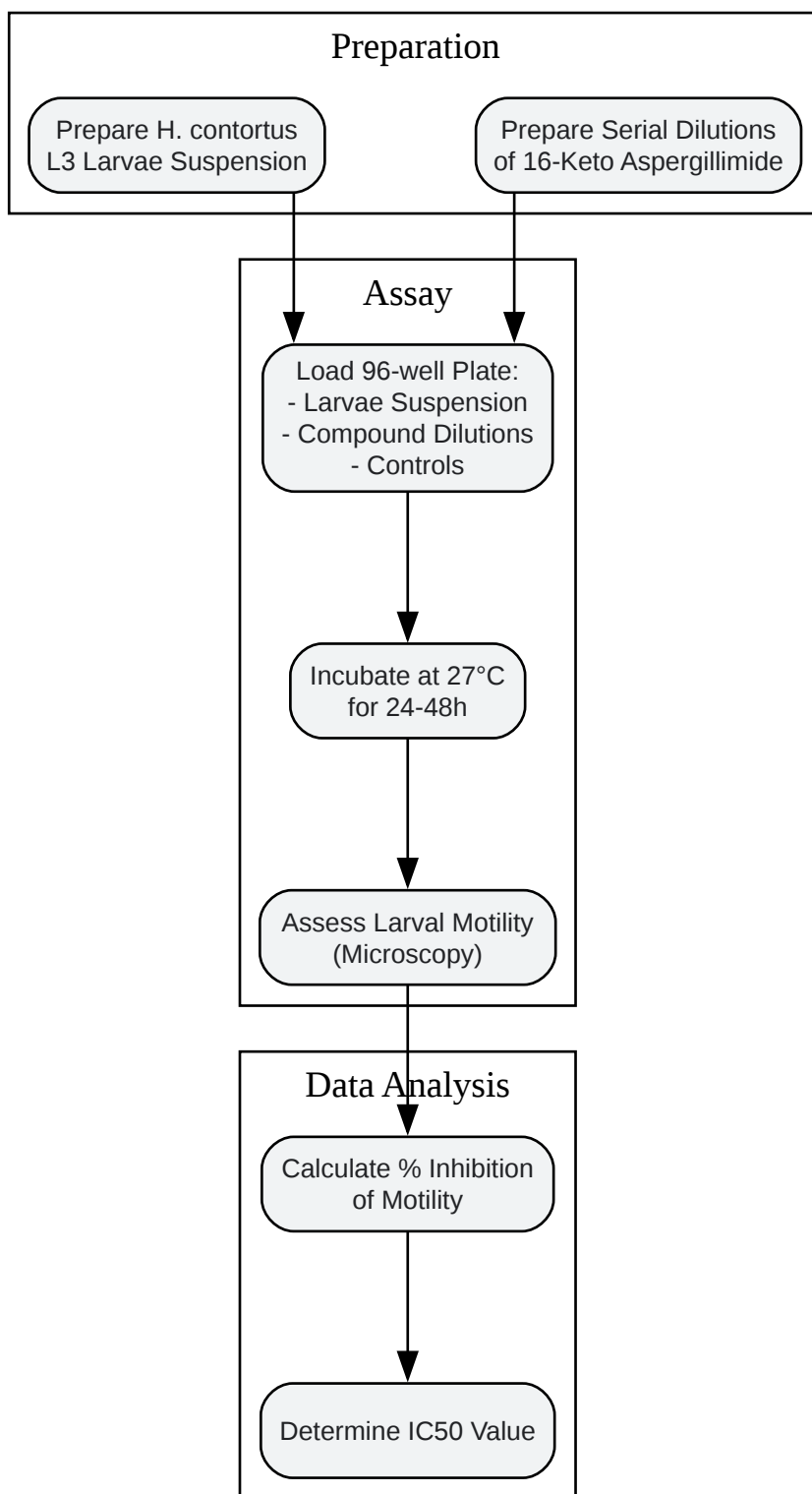
16-Keto aspergillimide, a novel metabolite isolated from the fungus *Aspergillus* strain IMI 337664, represents a promising avenue in the search for new anthelmintic agents.^{[1][2]} This technical whitepaper provides a comprehensive overview of the current understanding of **16-Keto aspergillimide**'s anthelmintic properties, with a focus on its mechanism of action, available efficacy data, and the experimental methodologies used for its evaluation. As a member of the aspergillimide class, this compound is structurally related to the paraherquamides, a group of natural products known for their potent anthelmintic activity.

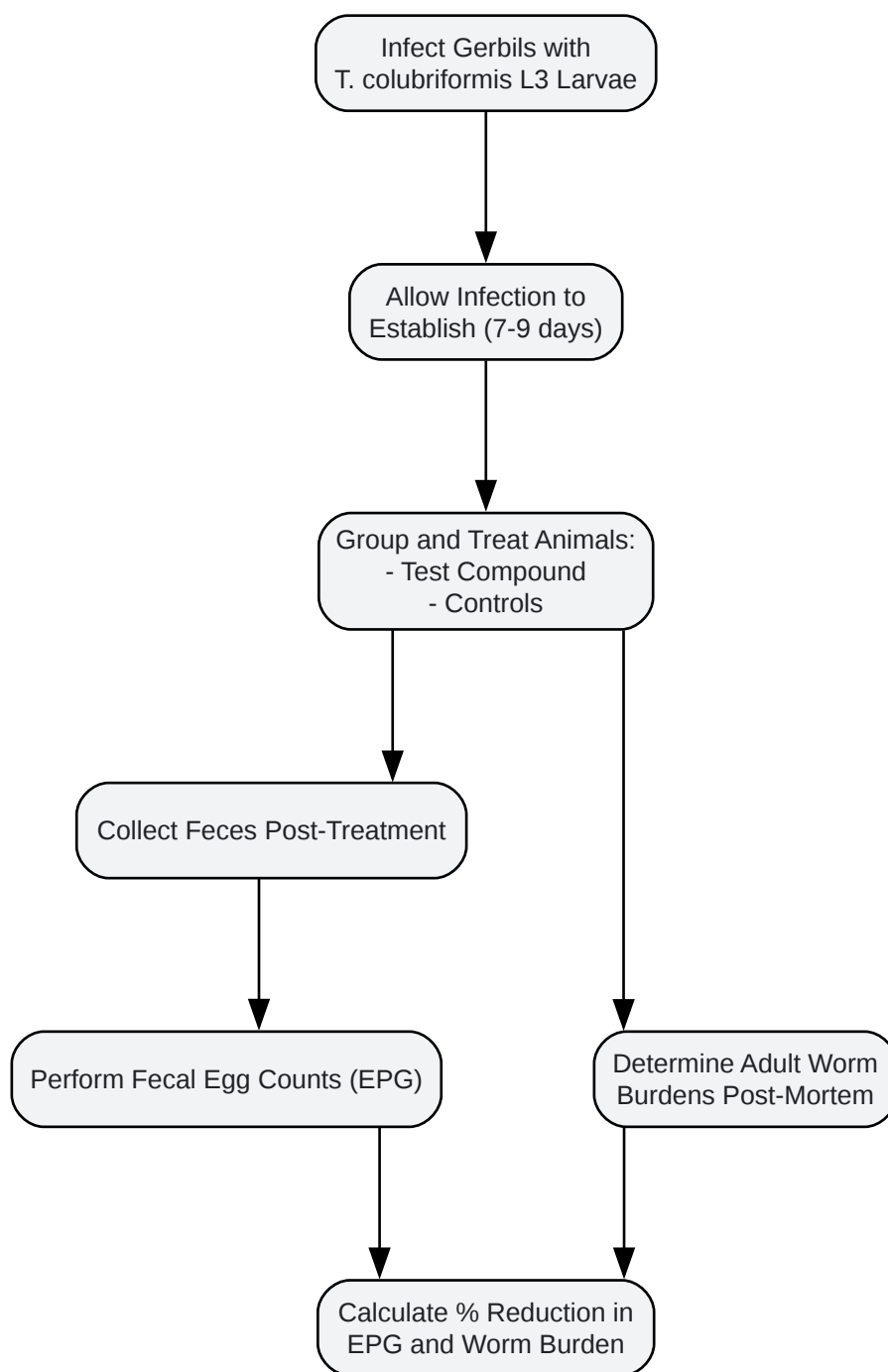
Mechanism of Action: Cholinergic Antagonism

The primary mechanism of action for the paraherquamide class of compounds, including by extension **16-Keto aspergillimide**, is the antagonism of nicotinic acetylcholine receptors (nAChRs) in nematodes. This blockade of cholinergic neuromuscular transmission leads to a rapid onset of flaccid paralysis in the parasites. This mode of action is distinct from many existing anthelmintics, suggesting a potential role in combating drug-resistant helminth strains. Studies on related paraherquamide compounds have shown that they act as selective competitive antagonists at nematode nAChRs, with a degree of selectivity for parasite receptors over their mammalian counterparts.

The proposed signaling pathway for the anthelmintic action of **16-Keto aspergillimide** and related paraherquamides is depicted below:







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References

- 1. Novel anthelmintic metabolites from an *Aspergillus* species; the aspergillimides PMID: 9402989 | MCE [medchemexpress.cn]
- 2. medchemexpress.com [medchemexpress.com]
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